

Benzyl acetate-d5 proper disposal procedures

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Compound of Interest

Compound Name: *Benzyl acetate-d5*

Cat. No.: *B1384724*

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Proper disposal of **Benzyl acetate-d5** is crucial for maintaining a safe laboratory environment and ensuring environmental compliance. As a deuterated compound, its chemical properties are nearly identical to its non-deuterated counterpart, Benzyl acetate. Therefore, disposal procedures should primarily be guided by the hazards associated with the parent compound. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **Benzyl acetate-d5**, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to handle **Benzyl acetate-d5** with appropriate safety measures. The compound is a combustible liquid and may cause irritation to the skin, eyes, and respiratory tract.^{[1][2][3]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemically resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A standard laboratory coat is required to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.^[1]

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1][3]

Step-by-Step Disposal Procedure

The disposal of **Benzyl acetate-d5** must be carried out in accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.[4][5]

1. Waste Identification and Classification:

- Classify **Benzyl acetate-d5** waste as hazardous chemical waste.
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[6]

2. Waste Segregation:

- Keep **Benzyl acetate-d5** waste separate from other incompatible chemical wastes, such as strong oxidizing agents, acids, bases, and reducing agents.[2][7]
- If you have different solvent waste streams, keep halogenated and non-halogenated solvent wastes separate to potentially reduce disposal costs.[8]

3. Container Selection and Labeling:

- Use a designated, leak-proof, and chemically compatible container for waste collection. The original container is often a suitable choice.[9]
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Benzyl acetate-d5**," and list the associated hazards (e.g., "Combustible," "Irritant").[5][6]
- Include the accumulation start date on the label.

4. Storage:

- Store the sealed waste container in a designated, cool, and well-ventilated satellite accumulation area within the laboratory, away from sources of ignition.[2][10]
- Ensure the container is kept tightly closed except when adding waste.[4]
- Utilize secondary containment for liquid waste to prevent spills.[4]

5. Disposal:

- Contact your institution's EHS department or a licensed professional waste disposal company to arrange for pickup and disposal.[1]
- Provide them with the complete chemical name and hazard information.

For Spills:

- For small spills, remove all ignition sources.[7]
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[1][2][11]
- Collect the absorbent material and contaminated items in a sealed, vapor-tight plastic bag or container for disposal as hazardous waste.[7]
- Clean the spill area with 60-70% ethanol followed by soap and water.[7]

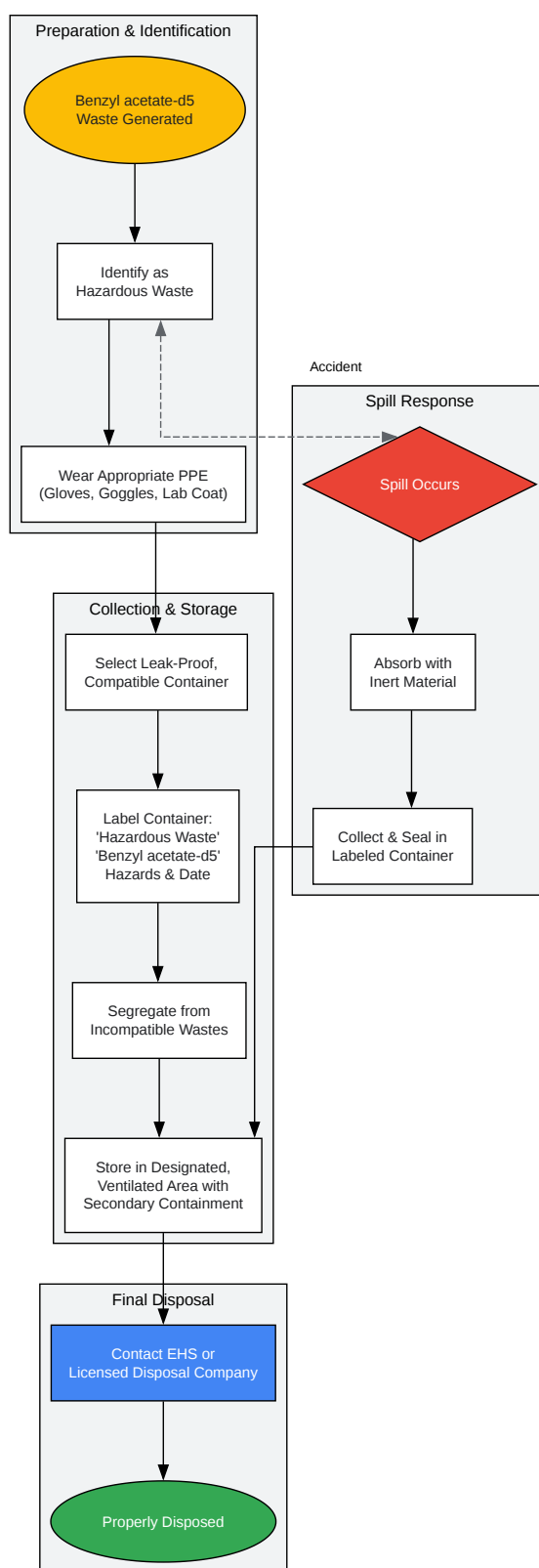
Quantitative Data for Benzyl Acetate

The following table summarizes key quantitative data for Benzyl acetate, which should be considered representative for **Benzyl acetate-d5**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[2]
Molecular Weight	150.18 g/mol	[10]
Flash Point	90 °C (194 °F) - Closed Cup	[2][10]
Auto-ignition Temperature	460 °C (860 °F)	[1][10]
Melting Point	-51 °C (-59.8 °F)	[10]
Boiling Point	210 - 212 °C (410 - 413.6 °F)	[3][10]
Specific Gravity	1.04 - 1.054 g/cm ³	[10]
Oral LD50 (Rat)	2,490 mg/kg	[1]
Dermal LD50 (Rabbit)	> 5,000 mg/kg	[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Benzyl acetate-d5**.



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Caption: Workflow for the safe disposal of **Benzyl acetate-d5** waste.

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